Introduction: The Strategic Value of Polysubstituted Fluorinated Ketones

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Compound of Interest

Compound Name:	*2',3',6'-Trifluoroacetophenone*
CAS No.:	*208173-22-2*
Cat. No.:	*B1297089*

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In the landscape of modern drug discovery and materials science, the strategic incorporation of fluorine atoms into organic scaffolds is a cornerstone of molecular design. **2',3',6'-Trifluoroacetophenone** (CAS No. 208173-22-2) represents a highly valuable, yet specific, building block within this chemical space. Its molecular formula, $C_8H_5F_3O$, belies a nuanced electronic and steric profile conferred by the trifluorinated phenyl ring bonded to an acetyl group. This unique substitution pattern—with fluorine atoms positioned ortho, meta, and para relative to each other—creates a potent combination of inductive electron withdrawal and steric influence. This guide offers an in-depth technical overview of **2',3',6'-trifluoroacetophenone**, designed for researchers, medicinal chemists, and process development scientists who seek to leverage its properties for the synthesis of novel, high-performance molecules. We will move beyond simple data recitation to explore the causal relationships between its structure and its chemical behavior, providing both field-proven insights and robust experimental methodologies.

Section 1: Physicochemical and Spectroscopic Profile

A molecule's utility is fundamentally dictated by its intrinsic properties. This section details the known physical, chemical, and spectroscopic data for **2',3',6'-Trifluoroacetophenone**,

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providing the foundational knowledge required for its effective use in a laboratory setting.

Core Physicochemical Properties

The fundamental properties of **2',3',6'-Trifluoroacetophenone** are summarized in the table below. This data is essential for reaction planning, safety assessments, and purification strategies.

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Property	Value	Source(s)
CAS Number	208173-22-2	[NIST[1], Santa Cruz Biotechnology[2]]
Molecular Formula	$C_8H_5F_3O$	[NIST[1], Santa Cruz Biotechnology[2]]
Molecular Weight	174.12 g/mol	[NIST[1], Santa Cruz Biotechnology[2]]
Purity (Typical)	≥97%	[ESD MEDİKAL[3]]
GHS Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[Oakwood Chemical[4]]
Precautionary Statements	P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P301+P312 (IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell), P302+P352 (IF ON SKIN: Wash with plenty of soap and water), P304+P340 (IF INHALED: Remove person to fresh air and keep comfortable for breathing), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).	[Oakwood Chemical[4]]

Spectroscopic Characterization

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Structural confirmation is paramount in synthesis. While a complete public NMR dataset for this specific isomer is elusive, a combination of known spectra and expert analysis provides a reliable characterization profile.

Infrared (IR) Spectroscopy: The gas-phase IR spectrum available from the NIST WebBook provides key diagnostic peaks. A strong absorption band is expected in the range of 1690-1715 cm^{-1}, characteristic of an aromatic ketone C=O stretch. The exact position is influenced by the electron-withdrawing fluorine atoms. Additional prominent bands corresponding to C-F stretching (typically 1100-1350 cm^{-1}) and aromatic C=C stretching (approx. 1450-1600 cm^{-1}) would be present.[1]

Mass Spectrometry (MS): The electron ionization mass spectrum shows a molecular ion (M^+) peak at m/z = 174, confirming the molecular weight.[1] A prominent fragment is expected at m/z = 159, corresponding to the loss of the methyl group ($[M-CH_3]^+$). Another key fragment would be the trifluorobenzoyl cation at m/z = 141.

Nuclear Magnetic Resonance (NMR) Spectroscopy - A Predictive Analysis: While a public experimental spectrum is not available, a Certificate of Analysis for a commercial sample confirms its structure via ^1H NMR.[5] Based on fundamental principles and data from related isomers, the expected spectra are as follows:

- ^1H NMR:
  - Methyl Protons (CH_3): A sharp singlet is expected around δ 2.6-2.7 ppm. This region is typical for an acetyl methyl group, with a slight downfield shift due to the deshielding effect of the aromatic ring.
  - Aromatic Protons (Ar-H): Two signals are expected in the aromatic region (δ 7.0-8.0 ppm). The proton at the 4'-position and the proton at the 5'-position will appear as complex multiplets due to multiple H-H and H-F couplings. The intricate splitting patterns arise from ortho, meta, and para couplings to each other and to the neighboring fluorine atoms (^2JHF, ^3JHF, ^4JHF).
- ^{13}C NMR:
  - Carbonyl Carbon (C=O): Expected around δ 190-195 ppm.

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- Methyl Carbon (CH_3): Expected around δ 28-32 ppm.
- Aromatic Carbons (Ar-C): Six distinct signals are expected. Carbons directly bonded to fluorine (C2', C3', C6') will exhibit large one-bond C-F coupling constants ($^1JCF \approx 240-260$ Hz) and will be significantly downfield. The remaining carbons will show smaller, multi-bond C-F couplings.

- ^{19}F NMR: Three distinct signals are expected, one for each fluorine atom. Each signal will appear as a multiplet (likely a doublet of doublets or more complex) due to F-F and F-H couplings. The chemical shifts will be highly dependent on their position relative to the acetyl group.

Section 2: Synthesis and Reactivity

Understanding how a molecule is constructed and how it behaves in reactions is critical for its application. The most logical and industrially relevant synthesis of **2',3',6'-Trifluoroacetophenone** is via Friedel-Crafts acylation.

Recommended Synthetic Protocol: Friedel-Crafts Acylation

This protocol is based on established Friedel-Crafts acylation procedures and is adapted for the specific substrate.[4][6] The reaction involves the electrophilic substitution of an acyl group onto the 1,2,4-trifluorobenzene ring. The acetyl group directs to the least sterically hindered position that is still activated for substitution, which is the carbon para to the 3-fluoro and ortho to the 2-fluoro substituent.

Reactants:

- 1,2,4-Trifluorobenzene
- Acetyl Chloride (CH_3COCl)
- Anhydrous Aluminum Chloride ($AlCl_3$)
- Dichloromethane (DCM, anhydrous)

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- Hydrochloric Acid (conc.)
- Ice

Step-by-Step Methodology:

- Setup: Equip a three-neck round-bottom flask with a magnetic stirrer, a reflux condenser fitted with a drying tube (or nitrogen inlet), and an addition funnel. Ensure all glassware is thoroughly dried.
- Catalyst Suspension: Under an inert atmosphere (e.g., nitrogen), charge the flask with anhydrous aluminum chloride (1.1 equivalents) and anhydrous dichloromethane. Cool the suspension to 0°C in an ice/water bath.
- Acylium Ion Formation: Add acetyl chloride (1.1 equivalents) dissolved in a small amount of anhydrous DCM to the addition funnel. Add this solution dropwise to the stirred $AlCl_3$ suspension over 15-20 minutes, maintaining the temperature at 0°C. The formation of the acylium ion electrophile is exothermic.[6]
- Aromatic Addition: After the acetyl chloride addition is complete, add 1,2,4-trifluorobenzene (1.0 equivalent) dissolved in anhydrous DCM to the addition funnel. Add the solution dropwise to the reaction mixture over 30 minutes, keeping the temperature below 5°C.
- Reaction Completion: Once the addition is complete, remove the ice bath and allow the reaction to warm to room temperature. Stir for an additional 2-3 hours to ensure completion. The progress can be monitored by TLC or GC-MS.
- Workup: Carefully and slowly pour the reaction mixture into a beaker containing a mixture of crushed ice and concentrated hydrochloric acid. This quenches the reaction and decomposes the aluminum chloride complex.
- Extraction: Transfer the quenched mixture to a separatory funnel. Collect the organic (DCM) layer. Extract the aqueous layer twice more with DCM.
- Purification: Combine the organic extracts, wash with saturated sodium bicarbonate solution, then with brine. Dry the organic layer over anhydrous magnesium sulfate, filter, and

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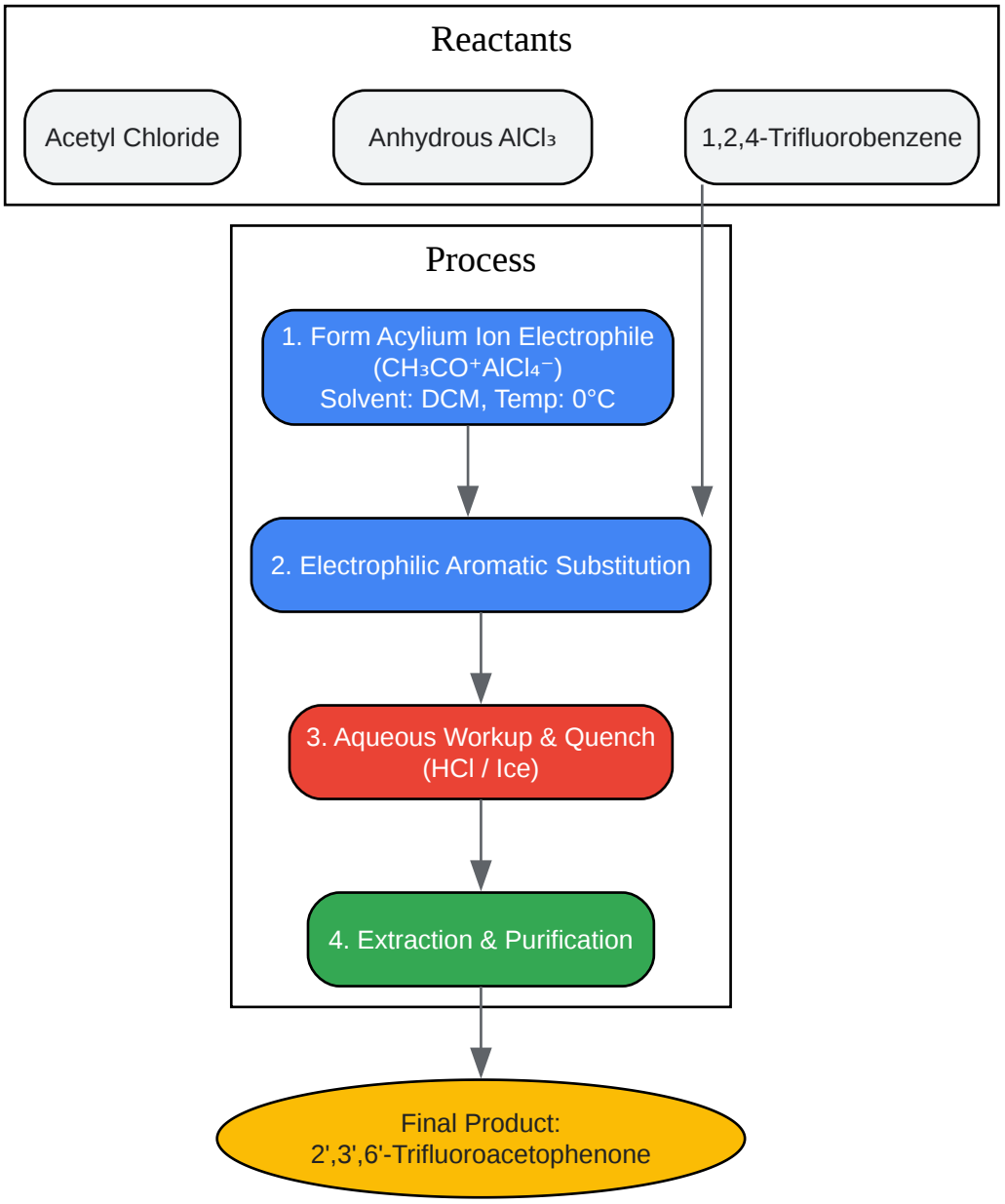
concentrate under reduced pressure. The crude product can be purified by vacuum distillation or column chromatography on silica gel.

Synthesis Workflow Diagram

The following diagram outlines the key steps in the Friedel-Crafts acylation synthesis of **2',3',6'-Trifluoroacetophenone**.



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Caption: Friedel-Crafts acylation workflow.

Chemical Reactivity Profile

The reactivity of **2',3',6'-Trifluoroacetophenone** is dominated by two key features: the electrophilic carbonyl carbon and the electron-deficient aromatic ring.

- Reactions at the Carbonyl Group: The ketone is susceptible to nucleophilic attack. It can undergo reduction to form the corresponding secondary alcohol, Grignard reactions to generate tertiary alcohols, and reductive amination to form substituted amines. The strong electron-withdrawing effect of the trifluorinated ring enhances the electrophilicity of the carbonyl carbon, making these reactions often proceed readily.

- Reactions at the Aromatic Ring: The three fluorine atoms are powerful electron-withdrawing groups that deactivate the ring towards electrophilic aromatic substitution (EAS). Conversely, this electron deficiency makes the ring highly activated for Nucleophilic Aromatic Substitution (SNAr), particularly at the fluorine-bearing carbons that are ortho or para to the strongly deactivating acetyl group. This allows for the displacement of a fluoride ion by a suitable nucleophile (e.g., amines, alkoxides), providing a powerful method for further functionalization.

Section 3: Applications in Research and Development

While specific, commercialized applications for the 2',3',6'-isomer are not widely documented in mainstream literature, its value is inferred from the well-established role of its chemical class in creating high-value molecules.

A Strategic Synthon for Drug Discovery

The introduction of fluorine and, more specifically, trifluoromethyl groups is a proven strategy in medicinal chemistry to enhance key drug properties. These groups can improve:

- Metabolic Stability: Blocking sites of oxidative metabolism.

- Binding Affinity: Through favorable electrostatic interactions.

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- Lipophilicity: Aiding in membrane permeability.

Therefore, **2',3',6'-Trifluoroacetophenone** serves as an ideal starting point for building more complex molecules where these attributes are desired. The ketone handle provides a versatile point for elaboration, while the fluorinated ring provides the core property-enhancing scaffold.

Precedent from Structurally Related Isomers

The utility of the trifluoroacetophenone core is clearly demonstrated by the applications of its isomers, which serve as a strong indicator of the potential of the 2',3',6'- variant.

- Efavirenz Intermediate: 2'-Amino-5'-chloro-2,2,2-trifluoroacetophenone is a critical intermediate in the synthesis of Efavirenz, a non-nucleoside reverse transcriptase inhibitor used in the treatment of HIV/AIDS.[7] This highlights the compatibility of the trifluoroacetophenone moiety with complex, multi-step syntheses of life-saving medicines.

- Indazole Synthesis: The isomer 2',4',6'-Trifluoroacetophenone is documented as a reactant for the synthesis of difluoro-3-methyl-1H-indazoles.[1] Indazole cores are prevalent in a wide range of biologically active compounds, particularly kinase inhibitors used in oncology.

This precedent underscores the role of trifluoroacetophenones as validated and valuable intermediates in the synthesis of active pharmaceutical ingredients (APIs).

Section 4: Safety and Handling

As a laboratory chemical, **2',3',6'-Trifluoroacetophenone** requires careful handling. It is classified as harmful if swallowed and causes skin and serious eye irritation.[4] Inhalation may cause respiratory irritation.[4] Standard laboratory personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, is mandatory. All manipulations should be performed in a well-ventilated fume hood. Refer to the material safety data sheet (MSDS) from your supplier for comprehensive handling and disposal information.

Conclusion

2',3',6'-Trifluoroacetophenone is a specialized chemical building block with significant potential for researchers in drug discovery and advanced materials. Its unique trifluorination pattern imparts a distinct electronic character that enhances the reactivity of the ketone and

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activates the aromatic ring for nucleophilic substitution. While direct applications are not yet widespread, the clear and proven value of its structural isomers in the synthesis of important pharmaceuticals validates its position as a strategic intermediate. The synthetic protocols and reactivity profiles detailed in this guide provide the necessary foundation for scientists to confidently incorporate this versatile synthon into their research and development programs.

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